

An In-depth Technical Guide to the Safe Handling of 2-Pyridylethylmercaptan

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Compound of Interest

Compound Name: 2-Pyridylethylmercaptan

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This guide provides a comprehensive overview of the safety data and handling precautions for **2-Pyridylethylmercaptan** (also known as 2-(2-Pyridyl)ethanethiol), a compound utilized in various research and development applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The following table summarizes the key properties of **2-Pyridylethylmercaptan**.

Property	Value	Reference
Molecular Formula	C7H9NS	[1]
Molecular Weight	139.22 g/mol	[1]
Appearance	Colorless to yellow liquid	[2]
Odor	Pungent sulfurous aroma	[2]
Boiling Point	57.00 to 58.00 °C @ 0.60 mm Hg	[2]
Melting Point	30 - 32 °C (86 - 90 °F)	[3]
Water Solubility	50 g/L (20°C)	[4]
Autoignition Temperature	480 °C / 896 °F	[4]

Toxicological Data

Understanding the toxicity of a chemical is fundamental to assessing its risk. The available acute toxicity data for related compounds is presented below.

Test Type	Route of Exposure	Species	Dose	Reference
LD50	Oral	Quail	421 mg/kg	[3]
LD50	Oral	Mouse	600 mg/kg	[5]
LD50	Intraperitoneal	Mouse	500 mg/kg	[5]
LD50	Intraperitoneal	Mouse	250 mg/kg	[6]
LD50	Intravenous	Mouse	250 mg/kg	[6]

Note: Some data pertains to the related compound 2-Mercaptopyridine.

Hazard Identification and Classification

2-Pyridylethylmercaptan is classified as a hazardous substance. The GHS classifications are summarized below.

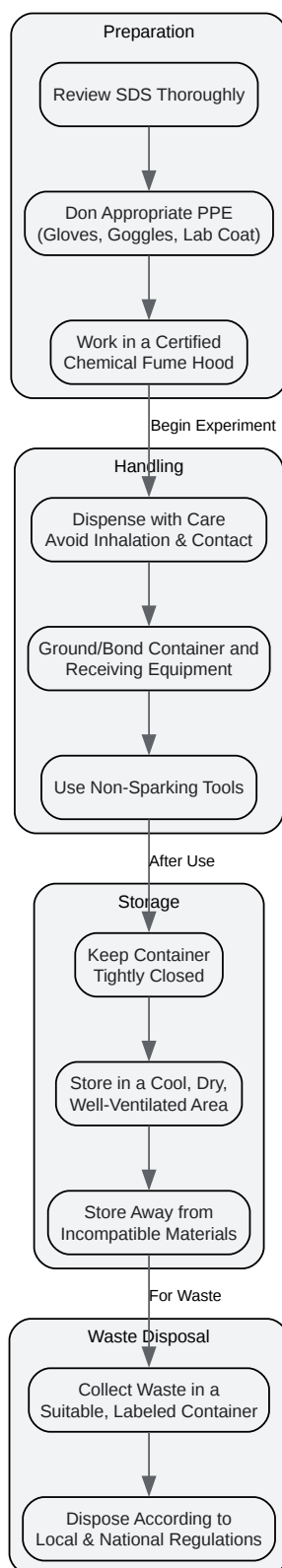
Hazard Class	Category	
Flammable liquids	Category 2 or 3	[7] [8]
Acute toxicity (Oral)	Category 3 or 4	[3] [8]
Acute toxicity (Dermal)	Category 2 or 4	[8]
Acute toxicity (Inhalation)	Category 2 or 4	[8]
Skin corrosion/irritation	Category 1 or 2	[3] [4] [8]
Serious eye damage/eye irritation	Category 1 or 2A	[3] [4] [8]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	[3] [4]
Carcinogenicity	Category 2	[8]
Reproductive toxicity	Category 2	[8]

Hazard Statements:

- H226: Flammable liquid and vapour.
- H301/H302: Toxic or harmful if swallowed.[\[3\]](#)
- H310: Fatal in contact with skin.
- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- H330: Fatal if inhaled.
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)

Handling Precautions and Experimental Workflow

Strict adherence to safety protocols is mandatory when working with **2-Pyridylethylmercaptan**. The following diagram illustrates the recommended handling workflow.



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Caption: General Handling Workflow for **2-Pyridylethylmercaptan**.

Key Handling Precautions:

- Always work in a well-ventilated area, preferably a chemical fume hood.[\[7\]](#)
- Avoid breathing mist or vapors.[\[7\]](#)
- Wash skin thoroughly after handling.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[7\]](#)[\[8\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[7\]](#)[\[8\]](#)
- Take precautionary measures against static discharge.[\[7\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [9]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [10] Remove and wash contaminated clothing before reuse. [10]
Respiratory Protection	If vapors or aerosols are generated, a respirator is required. [7] Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [10]

First-Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Oxygen may be administered if necessary. Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water or shower.[7] Consult a physician.[7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[9] Remove contact lenses if present and easy to do.[8] Call an ophthalmologist.[7]
Ingestion	Immediately make the victim drink water (two glasses at most).[7] Do NOT induce vomiting.[8] Call a physician or poison control center immediately.[8]

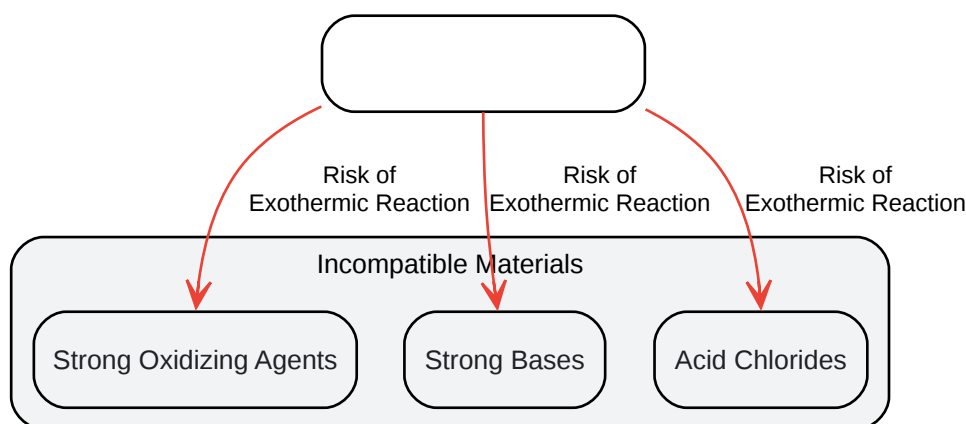
Fire-Fighting Measures

2-Pyridylethylmercaptan is a flammable liquid.

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or appropriate foam.[10]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[11] Containers may explode when heated.[11] Thermal decomposition can lead to the release of irritating gases and vapors.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9]

Incompatible Materials

To prevent hazardous reactions, **2-Pyridylethylmercaptan** should be stored away from the following materials.



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Caption: Incompatible Materials with **2-Pyridylethylmercaptan**.

Accidental Release Measures

In the event of a spill:

- Ensure adequate ventilation.[9]
- Evacuate personnel from the danger area.[7]
- Wear appropriate personal protective equipment.[9]
- Keep away from heat and sources of ignition.[7]
- For small spills, sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal.[10]
- Avoid generating dust or vapors.[10]
- Prevent the substance from entering drains.[9]

This technical guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the manufacturer before handling this chemical.

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